

Application of 5-Methyl-4-octanone in Fragrance Development: Application Notes and Protocols

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Compound of Interest

Compound Name: 5-Methyl-4-octanone

Cat. No.: B13107709

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Disclaimer: Publicly available information on the specific application of **5-Methyl-4-octanone** in fragrance development is limited. The following application notes and protocols are based on established principles of fragrance evaluation and may utilize data from structurally similar compounds as illustrative examples.

Introduction

5-Methyl-4-octanone is an aliphatic ketone with potential applications in the fragrance industry. Its chemical structure suggests it may contribute to the fruity, green, or fatty notes within a fragrance composition. The evaluation of a new fragrance ingredient like **5-Methyl-4-octanone** involves a systematic assessment of its olfactory characteristics, performance, and stability. These notes provide a framework for researchers and perfumers to explore the potential of this molecule.

Physicochemical Properties of 5-Methyl-4-octanone

A summary of the key physicochemical properties of **5-Methyl-4-octanone** is presented below. This data is essential for formulation, stability testing, and regulatory compliance.

Property	Value
Chemical Name	5-Methyl-4-octanone
CAS Number	6175-51-5
Molecular Formula	C ₉ H ₁₈ O
Molecular Weight	142.24 g/mol
Appearance	Colorless liquid (predicted)
Boiling Point	Not available
Vapor Pressure	Not available
Solubility	Predicted to be soluble in ethanol and other common fragrance solvents

Olfactory Profile

Direct sensory data for **5-Methyl-4-octanone** is not readily available in the public domain. However, the olfactory profile of a structurally similar isomer, 7-Methyl-4-octanone, can provide valuable insights into the potential odor characteristics of **5-Methyl-4-octanone**. The following table summarizes the reported odor profile for 7-Methyl-4-octanone.^[1]

Odor Facet	Perceived Intensity (%)	Description
Fruity	86.61	Suggests potential for sweet, ripe fruit notes.
Herbal	76.29	Implies green, leafy, or aromatic undertones.
Ketonic	47.68	A characteristic sharp, slightly medicinal or nail-polish-like scent common to ketones.
Sweet	44.04	Contributes to the overall pleasantness and warmth of the fragrance.
Minty	42.90	A cool, refreshing aspect.
Green	40.63	Evokes the scent of freshly cut grass or leaves.
Cheesy	40.41	A fatty, slightly sour note that can add complexity at low concentrations.
Oily	36.75	A fatty or waxy character.
Spicy	35.59	Suggests warm, aromatic spice notes.
Earthy	30.86	A soil-like or musty character.

Experimental Protocols

The following protocols outline the standard methodologies for the comprehensive evaluation of a new fragrance ingredient such as **5-Methyl-4-octanone**.

Sensory Analysis Protocol

Objective: To determine the olfactory profile, odor threshold, and intensity of **5-Methyl-4-octanone**.

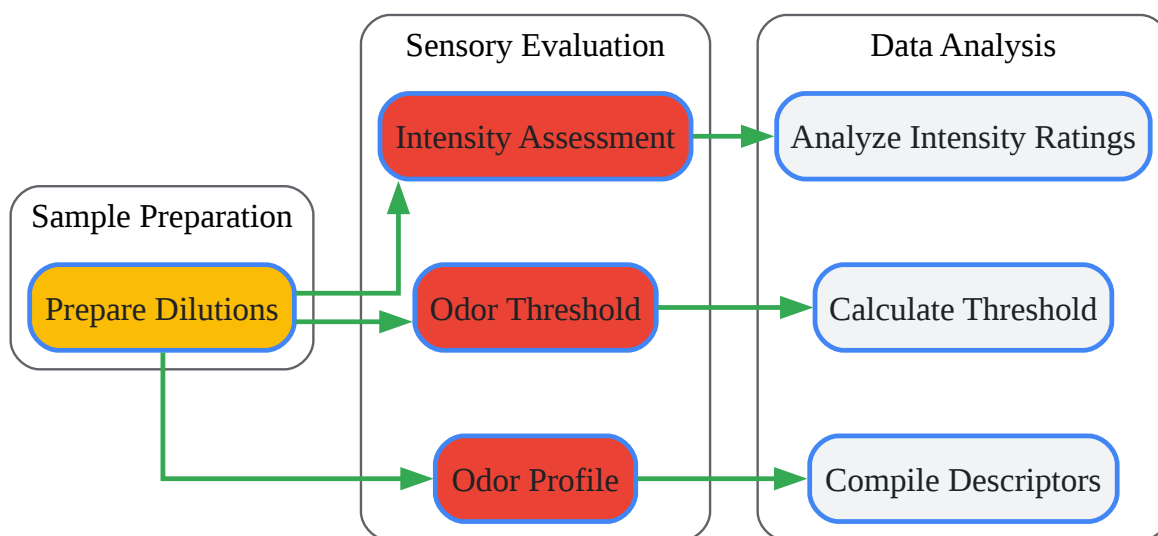
Materials:

- **5-Methyl-4-octanone** (high purity)
- Odor-free solvent (e.g., ethanol, diethyl phthalate)
- Glass smelling strips
- Odor-free sample vials
- Trained sensory panel (8-12 panelists)

Procedure:

- Preparation of Dilutions: Prepare a series of dilutions of **5-Methyl-4-octanone** in the chosen solvent (e.g., 10%, 1%, 0.1%, 0.01% w/w).
- Odor Profile Evaluation:
 - Dip smelling strips into each dilution.
 - Allow the solvent to evaporate for a few seconds.
 - Present the smelling strips to the sensory panel in a well-ventilated, odor-free room.
 - Panelists describe the perceived odor using a standardized vocabulary of descriptors.
 - Record the evolution of the scent over time (top, middle, and base notes).
- Odor Threshold Determination:
 - Prepare a wider range of dilutions in a geometric progression (e.g., starting from 1 ppm and decreasing).
 - Use a forced-choice method (e.g., triangular test) where panelists are presented with three samples, two of which are blanks (solvent only) and one contains the odorant.
 - The threshold is defined as the concentration at which a statistically significant portion of the panel can correctly identify the scented sample.

- Intensity Assessment:
 - Panelists rate the perceived odor intensity of different concentrations on a labeled magnitude scale (LMS) or a visual analog scale (VAS).



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Sensory Analysis Workflow

Gas Chromatography-Olfactometry (GC-O) Protocol

Objective: To identify the specific odor-active compounds in a sample of **5-Methyl-4-octanone** and to characterize their individual scent contributions. This is particularly useful for assessing the purity of the sample and identifying any trace impurities that may impact the overall odor.

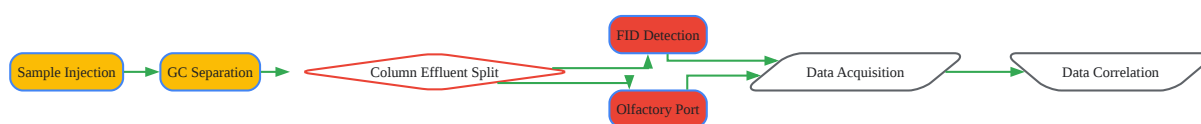
Materials:

- Gas chromatograph with a flame ionization detector (FID) and an olfactory detection port (ODP)
- Appropriate GC column (e.g., polar or non-polar capillary column)
- High-purity helium or hydrogen as carrier gas

- **5-Methyl-4-octanone** sample
- Trained human assessor

Procedure:

- Sample Preparation: Prepare a dilute solution of **5-Methyl-4-octanone** in a suitable volatile solvent.
- GC-FID/O Analysis:
 - Inject the sample into the GC. The effluent from the column is split between the FID and the ODP.
 - The human assessor sniffs the effluent from the ODP and provides a description of the odor and its intensity at the time of elution.
 - The FID provides a chromatogram showing the chemical composition of the sample.
- Data Correlation: Correlate the retention times of the peaks on the FID chromatogram with the odor events recorded by the assessor to identify the odor contribution of each component.



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Gas Chromatography-Olfactometry Workflow

Stability and Performance Testing Protocol

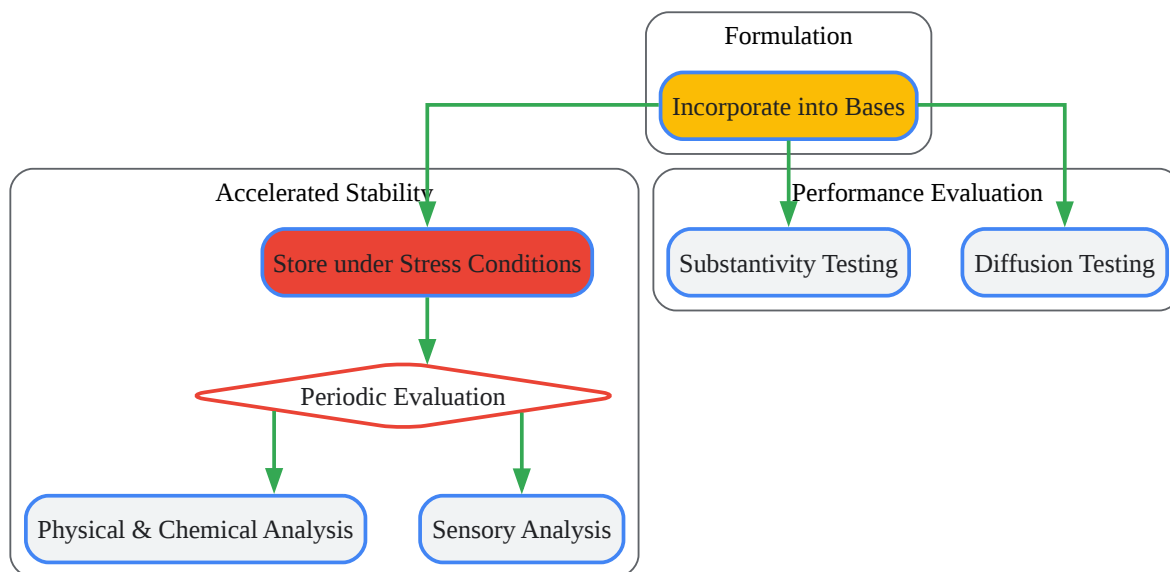
Objective: To evaluate the stability and performance of **5-Methyl-4-octanone** in various consumer product bases.

Materials:

- **5-Methyl-4-octanone**
- Product bases (e.g., ethanol for fine fragrance, lotion base, soap base, shampoo base)
- Control samples (product base without the fragrance ingredient)
- Accelerated stability chambers (with controlled temperature and light)
- Headspace GC-MS for chemical analysis
- Sensory panel

Procedure:

- Formulation: Incorporate **5-Methyl-4-octanone** into the different product bases at a typical concentration (e.g., 0.1-2%).
- Accelerated Stability Testing:
 - Store the formulated products under various conditions (e.g., 40°C, 75% relative humidity; exposure to UV light) for a period of up to 12 weeks.
 - At regular intervals (e.g., 2, 4, 8, 12 weeks), evaluate the samples for any changes in color, pH, viscosity, and odor.
 - Use Headspace GC-MS to analyze the chemical stability of **5-Methyl-4-octanone** in the base.
- Performance Evaluation:
 - Assess the substantivity (longevity) of the fragrance on skin or fabric.
 - Evaluate the diffusion (sillage) of the fragrance from the product base.
 - A sensory panel can be used to rate these performance attributes over time.



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Stability and Performance Testing Workflow

Potential Applications in Fragrance Compositions

Based on the predicted and analogous olfactory data, **5-Methyl-4-octanone** could be a versatile ingredient in various fragrance types:

- **Fruity Accords:** To enhance the juiciness and ripeness of apple, pear, and tropical fruit notes.
- **Green and Herbal Compositions:** To add a natural, leafy, and slightly sharp character.
- **Floral Bouquets:** To provide a novel twist and a modern, slightly edgy facet to white floral or rose accords.
- **Gourmand Fragrances:** At low concentrations, the potential cheesy or fatty notes could add a creamy, buttery, or nutty complexity.

Further research and sensory evaluation are required to fully elucidate the potential and optimal applications of **5-Methyl-4-octanone** in the art of perfumery.

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References

- 1. scent.vn [scent.vn]
- To cite this document: BenchChem. [Application of 5-Methyl-4-octanone in Fragrance Development: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13107709#application-of-5-methyl-4-octanone-in-fragrance-development>]

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